

2-(2-Naphthyloxy)butanoic Acid: Comprehensive Chemical Profiling, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-(2-Naphthyloxy)butanoic acid

CAS No.: 161904-61-6

Cat. No.: B1633573

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Executive Summary

2-(2-Naphthyloxy)butanoic acid is a specialized, lipophilic organic acid utilized primarily as a versatile building block in medicinal chemistry and agrochemical research. As a higher homologue of established naphthyloxyalkanoic acids, its unique structural topology—combining a bulky naphthalene fluorophore with a sterically hindered chiral aliphatic chain—makes it an excellent candidate for exploring structure-activity relationships (SAR) in receptor binding studies. This whitepaper provides an authoritative, in-depth technical guide on its physicochemical properties, self-validating synthetic methodologies, and analytical characterization workflows.

Chemical Identity & Physicochemical Profiling

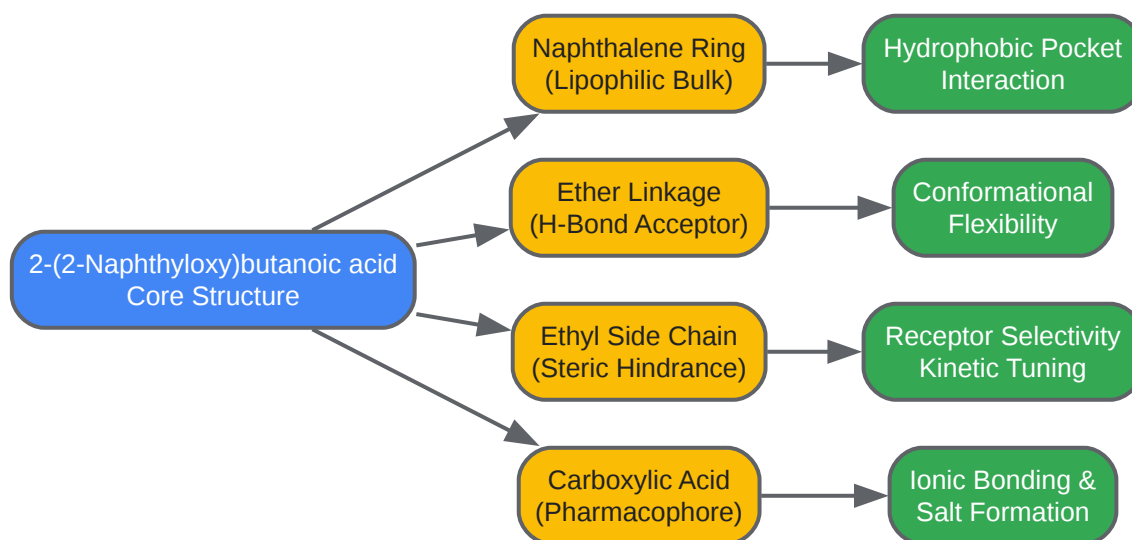
Understanding the baseline physicochemical properties of **2-(2-Naphthyloxy)butanoic acid** is critical for predicting its behavior in solvent systems, chromatographic matrices, and biological assays. The compound is registered under CAS number 161904-61-6 and is typically isolated as a solid with a baseline purity of $\geq 95\%$ for research applications[1]. It is strictly intended for laboratory research and development[2].

Table 1: Quantitative Physicochemical Data

Property	Value	Structural Implication
IUPAC Name	2-(Naphthalen-2-yloxy)butanoic acid	Defines the connectivity: a 2-naphthol derivative etherified at the α -carbon of butanoic acid.
CAS Registry Number	161904-61-6	Unique identifier for regulatory and procurement tracking[1].
MDL Number	MFCD00757431	Database identifier for chemical informatics[1][3].
Molecular Formula	C ₁₄ H ₁₄ O ₃	Confirms the atomic composition[1].
Molecular Weight	230.26 g/mol	Standard mass for stoichiometric calculations[1].
Exact Mass	230.0943 g/mol	Target m/z for High-Resolution Mass Spectrometry (HRMS).
Hydrogen Bond Donors	1	Originates from the terminal carboxylic acid (-OH).
Hydrogen Bond Acceptors	3	Originates from the ether oxygen and the carboxylate oxygens.
Rotatable Bonds	4	Dictates the conformational flexibility of the aliphatic side chain.
Physical Form	Solid	Indicates stable crystalline lattice at standard temperature and pressure.

Structural Logic & Pharmacophore Potential

The molecular architecture of **2-(2-Naphthyloxy)butanoic acid** is highly modular, making it a valuable scaffold in drug discovery. The logical relationship between its structural domains and potential applications is mapped below.



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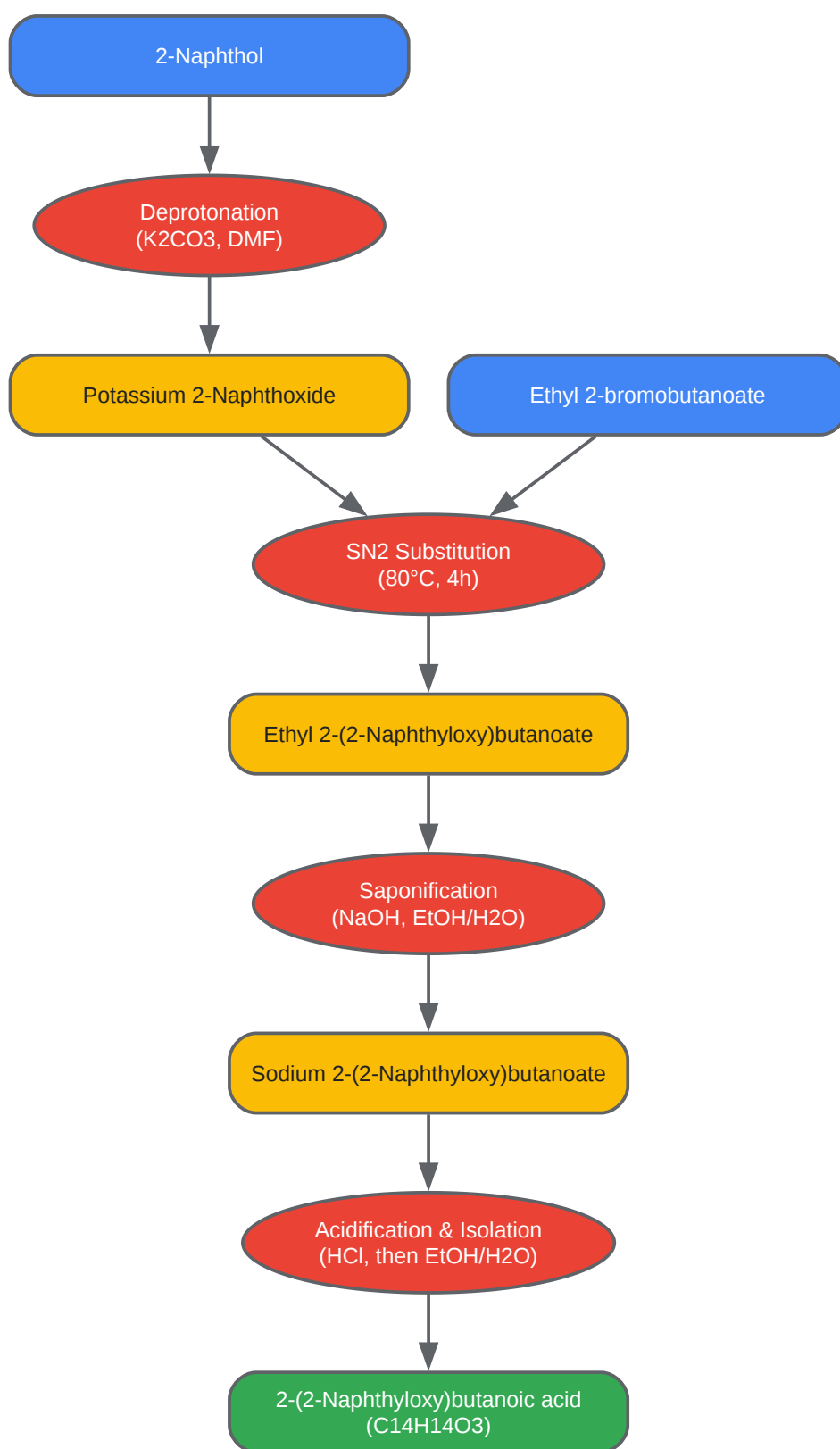
Figure 2: Structure-Activity Relationship (SAR) logic for **2-(2-Naphthyloxy)butanoic acid**.

Mechanistic Rationale:

- **Naphthalene Ring:** Provides a large, flat lipophilic surface area. This is essential for π - π stacking and hydrophobic pocket insertion, common in targets like Peroxisome Proliferator-Activated Receptors (PPARs).
- **α -Ethyl Group:** Unlike simpler acetic acid derivatives, the ethyl chain introduces a chiral center and steric bulk. This steric hindrance can drastically alter receptor binding kinetics, tuning selectivity between closely related receptor subtypes.
- **Carboxylic Acid:** Acts as the primary pharmacophore, engaging in critical ionic interactions and hydrogen bonding with target residues (e.g., tyrosine or histidine in receptor binding domains).

Synthetic Methodology: The Williamson Ether Workflow

The synthesis of **2-(2-Naphthyloxy)butanoic acid** is best achieved via a modified Williamson ether synthesis. The protocol below is designed as a self-validating system, ensuring that each step provides observable feedback to guarantee success.



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Figure 1: Synthetic workflow for **2-(2-Naphthyloxy)butanoic acid** via Williamson etherification.

Step-by-Step Protocol

Step 1: Deprotonation

- **Action:** Dissolve 2-naphthol (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF). Add anhydrous Potassium Carbonate (K_2CO_3 , 1.5 eq). Stir at 60°C for 30 minutes.
- **Causality:** K_2CO_3 is chosen over stronger bases (like NaH) because it is mild enough to prevent unwanted side reactions while effectively deprotonating the naphthol ($pK_a \sim 9.5$). DMF, a polar aprotic solvent, is critical as it leaves the resulting naphthoxide anion unsolvated, maximizing its nucleophilicity.
- **Validation Checkpoint:** The reaction mixture will shift from clear to a distinct, darker hue, visually confirming the formation of the phenoxide ion.

Step 2: S_N2 Etherification

- **Action:** Dropwise add Ethyl 2-bromobutanoate (1.1 eq). Elevate the temperature to 80°C and stir for 4-6 hours.
- **Causality:** We utilize the ester (ethyl 2-bromobutanoate) rather than the free bromo-acid. Reacting the free acid directly would require two equivalents of base, and the resulting carboxylate anion would electronically deactivate the adjacent α -carbon, severely retarding the S_N2 attack.
- **Validation Checkpoint:** Monitor via TLC (Hexane:EtOAc 4:1). The disappearance of the UV-active 2-naphthol spot ($R_f \sim 0.3$) and the appearance of a higher-running ester spot ($R_f \sim 0.6$) validates S_N2 progression.

Step 3: Saponification & Isolation

- **Action:** Isolate the crude ester via aqueous workup. Dissolve in a 1:1 mixture of Ethanol and 2M aqueous NaOH (2.0 eq). Reflux at 80°C for 2 hours. Cool, evaporate the ethanol, and acidify the aqueous layer with 2M HCl to pH ~ 2 .
- **Causality:** Base-catalyzed ester hydrolysis (saponification) is irreversible and high-yielding. Acidification protonates the carboxylate, drastically reducing its aqueous solubility and

forcing precipitation.

- Validation Checkpoint: The formation of a dense, white/off-white precipitate upon reaching pH < 3.5 confirms the successful generation of the free carboxylic acid.

Analytical Characterization & Quality Control

To ensure the trustworthiness of the synthesized or procured material, the following analytical workflow must be executed.

1. Nuclear Magnetic Resonance (^1H and ^{13}C NMR)

- Causality: NMR is critical to confirm the structural integrity of the aliphatic chain and the ether linkage.
- Validation Signatures:
 - Aliphatic Region: Look for a characteristic triplet at ~1.0 ppm (3H, $-\text{CH}_3$), a multiplet at ~2.0 ppm (2H, $-\text{CH}_2-$), and a diagnostic triplet or doublet of doublets at ~4.8 ppm (1H, $-\text{O}-\text{CH}-\text{COOH}$).
 - Aromatic Region: A complex multiplet integrating to 7 protons between 7.0–8.0 ppm confirms the intact naphthalene ring.

2. High-Resolution Mass Spectrometry (HRMS)

- Causality: Confirms the exact mass and molecular formula. Electrospray Ionization in negative mode (ESI-) is the optimal choice due to the facile ionization (deprotonation) of the carboxylic acid moiety.
- Validation Signatures: The presence of an $[\text{M}-\text{H}]^-$ molecular ion peak at m/z 229.0865 (± 5 ppm) definitively validates the $\text{C}_{14}\text{H}_{14}\text{O}_3$ formula^[1].

3. High-Performance Liquid Chromatography (HPLC)

- Causality: Determines the absolute purity of the compound. Due to the high lipophilicity of the naphthalene ring, a reverse-phase C18 column is required.

- Validation Signatures: Using a gradient of Water (0.1% TFA) and Acetonitrile, a single sharp peak accounting for >95% of the total Area Under the Curve (AUC) validates the efficacy of the purification/recrystallization step.

References

- [1] Title: **2-(2-NAPHTHYLOXY)BUTANOIC ACID** | 161904-61-6 | Source: chemicalbook.com | URL:
- [2] Title: **2-(2-Naphthyloxy)butanoic acid** | SCBT | Source: scbt.com | URL:
- Title: **2-(2-naphthyloxy)butanoic acid** | 161904-61-6 | Source: sigmaaldrich.com | URL:
- [3] Title: 161904-61-6|2-(Naphthalen-2-yloxy)butanoic acid | Source: bldpharm.com | URL:

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- 2. [scbt.com](#) [[scbt.com](#)]
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